

# Ifenprodil versus ketamine antidepressant effects

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## Compound Focus: Ifenprodil

CAS No.: 23210-56-2

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## Ifenprodil vs. Ketamine at a Glance

Feature	Ifenprodil	Ketamine
Primary Molecular Target	GluN2B subunit-containing NMDA receptors [1] [2]	NMDA receptor ion channel (pore blocker) [3] [4]
Mechanism of Action	Selective negative allosteric modulator [2]	Non-competitive channel blocker [3] [4]
Binding Site	NR2B subunit interface [5]	TMD region, between the channel gate and selectivity filter [6]
Key Experimental Findings	Rapid antidepressant-like effects in rodent models (CUMS, FST) [1]. Potentiates effects of imipramine & fluoxetine in mice [7] [2]. Activates mTOR signaling and modulates proinflammatory cytokines in rat hippocampus [1].	Robust, rapid antidepressant effects in patients with TRD and bipolar depression [3] [4]. Effects involve BDNF release, mTOR signaling, and synaptic plasticity [4].
Clinical Status for Depression	Investigational; not an approved antidepressant [2]	Approved; Esketamine (S-ketamine) nasal spray is FDA-

Feature	Ifenprodil	Ketamine
		approved for TRD [6] [4]. Intravenous racemic ketamine is widely used off-label.
<b>Quantitative Binding Data</b>	One computational study ranked it below Ro 25-6981 in binding affinity to the NMDA receptor TMD region [5].	R-ketamine showed a stronger computational binding affinity to the NMDA receptor than S-ketamine in one study [5].

## Experimental Data and Protocols

The comparative data is derived from distinct experimental approaches, each with its own methodology.

## Molecular Dynamics and Docking Simulations

This computational approach is used to predict how a small molecule (ligand) interacts with a protein target at the atomic level.

- **Typical Workflow:**
  - **Protein Preparation:** The 3D structure of the target protein (e.g., the transmembrane domain (TMD) of the GluN1-GluN2B NMDA receptor) is obtained from databases or experimental models [5].
  - **Ligand Preparation:** The 3D structures of the drug molecules (e.g., **ifenprodil**, ketamine) are energy-minimized.
  - **Molecular Docking:** Thousands of possible binding conformations are generated computationally, and scoring functions are used to filter the most likely structures based on binding energy (e.g., Rosetta total score) [5].
  - **Molecular Dynamics (MD) Simulation:** The top docking complexes are placed in a simulated solvated environment to observe their dynamic interactions over time (e.g., 40 ns production runs). The stability is monitored via metrics like Root-Mean-Square Deviation (RMSD) [5].
  - **Binding Affinity Calculation:** The strength of the interaction is evaluated by calculating the binding free energy for the complexes from the simulation trajectories [5].

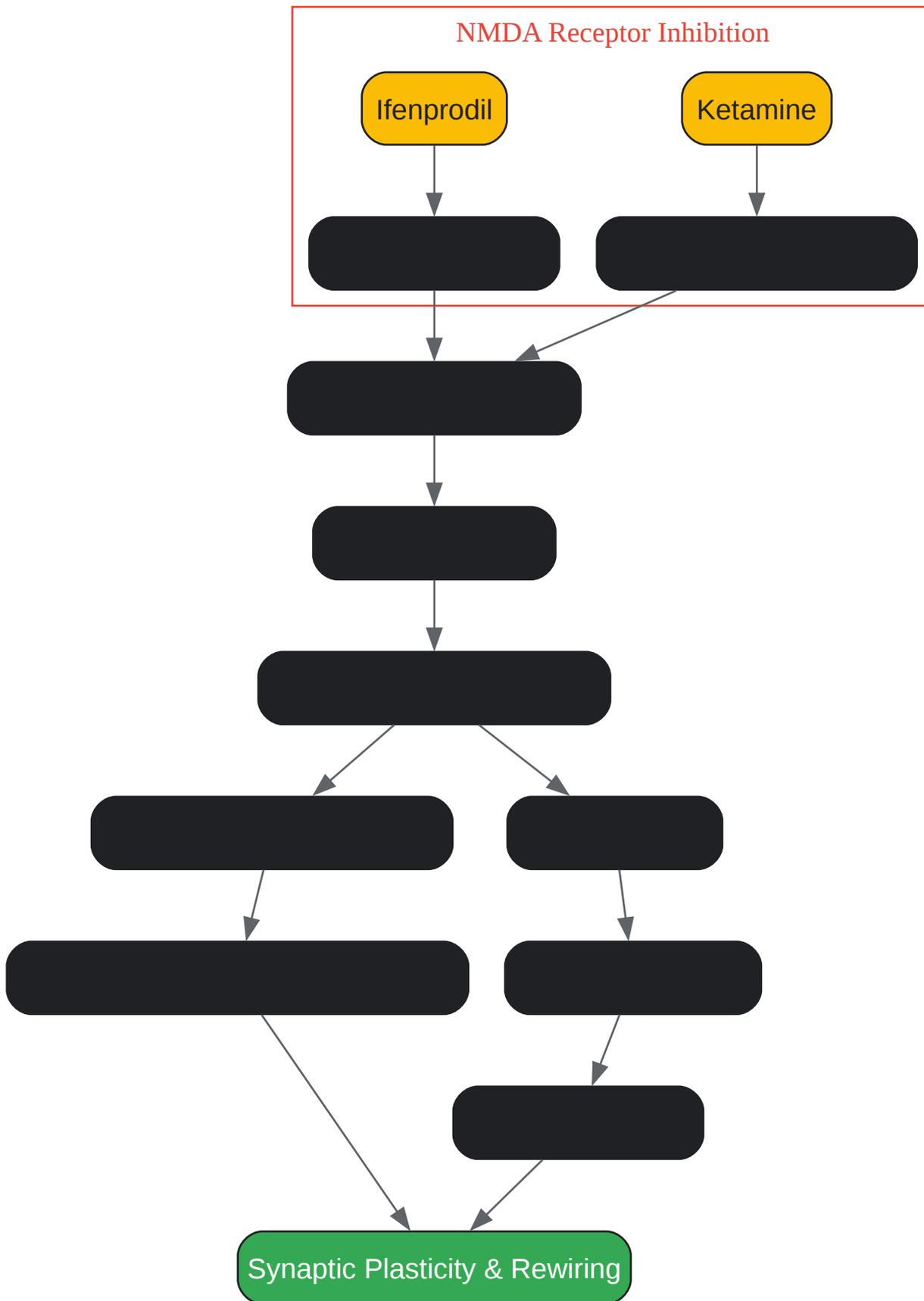
## In Vivo Behavioral Tests for Antidepressant Efficacy

These are standard animal models used to screen for antidepressant-like activity.

- **Forced Swim Test (FST) in Mice:**
  - **Protocol:** Mice or rats are placed in an inescapable cylinder filled with water for a session (e.g., 6 minutes). The main measured outcome is the duration of immobility, where the animal makes only movements necessary to keep its head above water. A significant reduction in immobility time is interpreted as an antidepressant-like effect [7] [2] [8].
  - **Application:** This test has been used to show that a sub-effective dose of **ifenprodil** (10 mg/kg, i.p.) potentiates the antidepressant-like effect of conventional drugs like imipramine and fluoxetine [7] [2].
- **Chronic Unpredictable Mild Stress (CUMS) in Rats:**
  - **Protocol:** Rats are exposed to various, unpredictable mild stressors (e.g., cage tilt, damp bedding, food/water deprivation) over several weeks. This induces depression-like phenotypes, which are assessed using the Sucrose Preference Test (SPT - a measure of anhedonia) and the FST [1].
  - **Application:** A single injection of **ifenprodil** (3 mg/kg, i.p.) was shown to rapidly reverse these depression-like behaviors in CUMS rats [1].

## Signaling Pathways and Mechanisms

The rapid antidepressant effects of both **ifenprodil** and ketamine are linked to downstream signaling pathways that promote synaptic plasticity. The diagram below illustrates these shared mechanisms.



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The diagram shows that while **ifenprodil** and ketamine inhibit the NMDA receptor through different binding sites, they converge on a common downstream pathway. This leads to a cascade of events including **AMPA receptor activation**, subsequent **BDNF release**, and the **activation of mTOR signaling**, which collectively promote the synthesis of synaptic proteins and ultimately restore synaptic connections, countering the deficits seen in depression [1] [4].

## Key Comparative Insights

- **Ketamine is Clinically Validated:** Ketamine's efficacy in providing rapid relief for treatment-resistant depression (TRD) is robustly demonstrated in numerous clinical trials, leading to FDA approval for its S-isomer, esketamine [3] [4] [9].
- **Ifenprodil is a Promising Preclinical Candidate:** **Ifenprodil** shows compelling antidepressant-like effects in animal models, with a potentially advantageous mechanism as a GluN2B-selective modulator. However, its clinical translation for depression is not yet established [1] [2].
- **Distinct Binding, Converging Pathways:** They bind to different sites on the NMDA receptor complex but appear to activate similar downstream plasticity pathways involving mTOR and BDNF, which are crucial for their rapid action [1] [4].
- **Potential vs. Monotherapy:** A key researched use for **ifenprodil** is its potential to augment the effects of existing antidepressants like SSRIs and TCAs, even at sub-effective doses [7] [2]. Ketamine is primarily used as a monotherapy for rapid intervention.

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